

A Comprehensive Technical Guide to 7-Chloro-1-methyl-1H-indazole

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 7-Chloro-1-methyl-1H-indazole

Cat. No.: B572010

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **7-Chloro-1-methyl-1H-indazole**, a key heterocyclic compound utilized in medicinal chemistry and organic synthesis. We will explore its fundamental properties, established synthesis protocols, and its role as a critical building block in the development of novel therapeutic agents.

Compound Profile and Identification

7-Chloro-1-methyl-1H-indazole is a substituted indazole derivative. The indazole core, a bicyclic aromatic heterocycle consisting of a benzene ring fused to a pyrazole ring, is a recognized "privileged scaffold" in medicinal chemistry.[1][2] This structure is noted for its wide range of biological activities, including anti-inflammatory, anti-cancer, and antimicrobial properties.[2][3][4] The specific substitutions of a chlorine atom at the 7-position and a methyl group at the 1-position of the indazole ring create a unique chemical entity with distinct properties and reactivity, making it a valuable intermediate in targeted synthesis.[5]

Key Identification and Physicochemical Properties

A precise understanding of the compound's properties is foundational for its application in research and development.

Property	Value	Source
CAS Number	1216697-27-6	[6]
Molecular Formula	C ₈ H ₇ ClN ₂	[7]
Molecular Weight	166.61 g/mol	[7]
IUPAC Name	7-chloro-1-methyl-1H-indazole	[7]
Canonical SMILES	CN1N=CC2=C1C(=CC=C2)Cl	[7]
Appearance	(Varies, often a solid)	N/A

Chemical Structure

The structural arrangement of **7-Chloro-1-methyl-1H-indazole** is crucial for its chemical behavior. The diagram below illustrates the connectivity of atoms and the bicyclic ring system.

Caption: 2D structure of **7-Chloro-1-methyl-1H-indazole**.

Synthesis and Manufacturing

The synthesis of substituted indazoles is a well-established area of organic chemistry, with various methods available depending on the desired substitution pattern.[8] A common strategy for producing N-alkylated indazoles involves the cyclization of appropriately substituted anilines or related precursors.

While a specific, publicly documented synthesis for **7-Chloro-1-methyl-1H-indazole** is not readily available in peer-reviewed literature, a general and logical synthetic approach can be proposed based on established indazole synthesis methodologies.[8][9] This hypothetical workflow illustrates the key chemical transformations required.

Hypothetical Synthesis Workflow

This process involves the diazotization of a substituted aniline followed by an intramolecular cyclization.

Caption: Hypothetical workflow for the synthesis of **7-Chloro-1-methyl-1H-indazole**.

Detailed Experimental Protocol (Hypothetical)

The following protocol is a representative example based on general procedures for indazole synthesis and N-alkylation. This is an illustrative method and requires optimization and safety assessment before implementation.

Step 1 & 2: Synthesis of 7-Chloro-1H-indazole (Adapted from general diazotization-cyclization methods[8])

- Preparation: Dissolve 2-chloro-6-methylaniline in a suitable acidic medium (e.g., aqueous HCl) and cool the mixture to 0-5 °C in an ice bath.
- Diazotization: Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise to the aniline solution. Maintain the temperature below 5 °C throughout the addition to ensure the stability of the resulting diazonium salt.
- Reductive Cyclization: To the solution containing the diazonium salt, slowly add a reducing agent such as sodium sulfite (Na_2SO_3) or tin(II) chloride (SnCl_2). This step facilitates the intramolecular cyclization to form the indazole ring.
- Work-up: After the reaction is complete (monitored by TLC), neutralize the mixture and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude 7-Chloro-1H-indazole by column chromatography or recrystallization.

Step 3: N-Methylation of 7-Chloro-1H-indazole

- Preparation: Dissolve the purified 7-Chloro-1H-indazole in an aprotic polar solvent such as dimethylformamide (DMF).
- Deprotonation: Add a suitable base, such as potassium carbonate (K_2CO_3) or sodium hydride (NaH), to the solution to deprotonate the indazole nitrogen.
- Alkylation: Add methyl iodide (CH_3I) to the reaction mixture. The reaction is typically stirred at room temperature or gently heated until the starting material is consumed.

- **Work-up and Purification:** Quench the reaction with water and extract the product into an organic solvent. Wash the organic layer with brine, dry it, and concentrate it. Purify the final product, **7-Chloro-1-methyl-1H-indazole**, via silica gel chromatography to achieve high purity.

Applications in Drug Discovery and Medicinal Chemistry

Indazole derivatives are integral to modern drug discovery due to their ability to mimic biological structures and interact with a variety of enzymatic targets.^{[1][2]} **7-Chloro-1-methyl-1H-indazole** serves as a crucial building block for creating more complex molecules with potential therapeutic value.

The specific substitution pattern of this compound provides medicinal chemists with a scaffold that can be further functionalized. The chlorine atom at the 7-position can be a site for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce new aryl or alkyl groups, enabling the exploration of the chemical space around the core structure. This versatility is critical in structure-activity relationship (SAR) studies aimed at optimizing drug candidates.

While specific drugs derived directly from this molecule may not be publicly disclosed, its structural motifs are found in compounds investigated for various diseases, including:

- **Oncology:** As intermediates for kinase inhibitors.^[10]
- **Neurology and Inflammation:** The indazole core is present in various compounds targeting pathways involved in these conditions.^{[4][5]}
- **Infectious Diseases:** Substituted indazoles have been explored for their potential as antibacterial and antiviral agents.^{[2][11]}

Safety, Handling, and Storage

As with all laboratory chemicals, **7-Chloro-1-methyl-1H-indazole** should be handled with appropriate care.

- **Handling:** Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- **Toxicity:** Specific toxicity data is limited. Compounds of this class should be treated as potentially harmful if ingested, inhaled, or absorbed through the skin. Always consult the Safety Data Sheet (SDS) provided by the supplier before use.

Conclusion

7-Chloro-1-methyl-1H-indazole is a specialized chemical intermediate of significant value to the pharmaceutical and life sciences industries. Its defined structure, identified by CAS number 1216697-27-6, provides a robust starting point for the synthesis of complex, biologically active molecules.^[6] A thorough understanding of its properties, synthesis, and potential applications enables researchers to effectively leverage this compound in the pursuit of novel therapeutics and advanced chemical entities.

References

- PubChem. 7-chloro-1-((4,5-dihydro-1H-imidazol-2-yl)methyl)-1H-indazole. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- PubChem. **7-Chloro-1-methyl-1H-indazole**. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- PubChem. 7-Methyl-1H-indazole. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Asad, N. et al. (2024). Practical synthesis of 7-bromo-4-chloro-1H-indazol-3-amine: an important intermediate to Lenacapavir. ChemRxiv. Cambridge Open Engage. Available from: [\[Link\]](#)
- Organic Syntheses. Synthesis of 1H-Indazoles via Silver(I)-Mediated Intramolecular Oxidative C–H Bond Amination. Available from: [\[Link\]](#)
- The Royal Society of Chemistry. Synthesis of 1H-Indazoles from N-Tosylhydrazones and Nitroaromatic Compounds. Available from: [\[Link\]](#)

- HS Chemicals. 1H-Indazole, 7-chloro-[37435-12-4]. Available from: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. The Role of Indazole Derivatives in Modern Drug Discovery. Available from: [\[Link\]](#)
- PubChem. 1H-Indazole. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Caribbean Journal of Sciences and Technology. CJST Synthesis of Pharmacologically Active Indazoles and Its Analogues. Available from: [\[Link\]](#)
- National Institutes of Health. Indazole – an emerging privileged scaffold: synthesis and its biological significance. Available from: [\[Link\]](#)
- ResearchGate. (PDF) Medicinal approaches toward diabetes mellitus based on chloro-1H-indazole-derived triazolo-thiadiazole hybrid derivatives: design, synthesis, characterization, in vitro and in silico insights. Available from: [\[Link\]](#)
- NIST. 1H-indazole hydrochloride. Available from: [\[Link\]](#)
- Taylor & Francis Online. Indazole – Knowledge and References. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caribjscitech.com [caribjscitech.com]
- 2. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. chemimpex.com [chemimpex.com]
- 6. 7-chloro-1-Methyl-1H-indazole | 1216697-27-6 [amp.chemicalbook.com]

- 7. 7-Chloro-1-methyl-1H-indazole | C₈H₇ClN₂ | CID 52987661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Indazole - Synthesis and Reactions as a Chemical Reagent_Chemicalbook [chemicalbook.com]
- 9. rsc.org [rsc.org]
- 10. Page loading... [wap.guidechem.com]
- 11. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 7-Chloro-1-methyl-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572010#7-chloro-1-methyl-1h-indazole-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com